

Benzylchlorodimethylsilane molecular weight and formula

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Compound of Interest

Compound Name: **Benzylchlorodimethylsilane**

Cat. No.: **B156170**

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An In-depth Technical Guide to **Benzylchlorodimethylsilane**

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a detailed overview of **Benzylchlorodimethylsilane**, a versatile organosilicon compound.

Physicochemical Properties

Benzylchlorodimethylsilane is a colorless liquid with a distinctive molecular structure that lends itself to a variety of chemical syntheses.^[1] Key quantitative data for this compound are summarized in the table below.

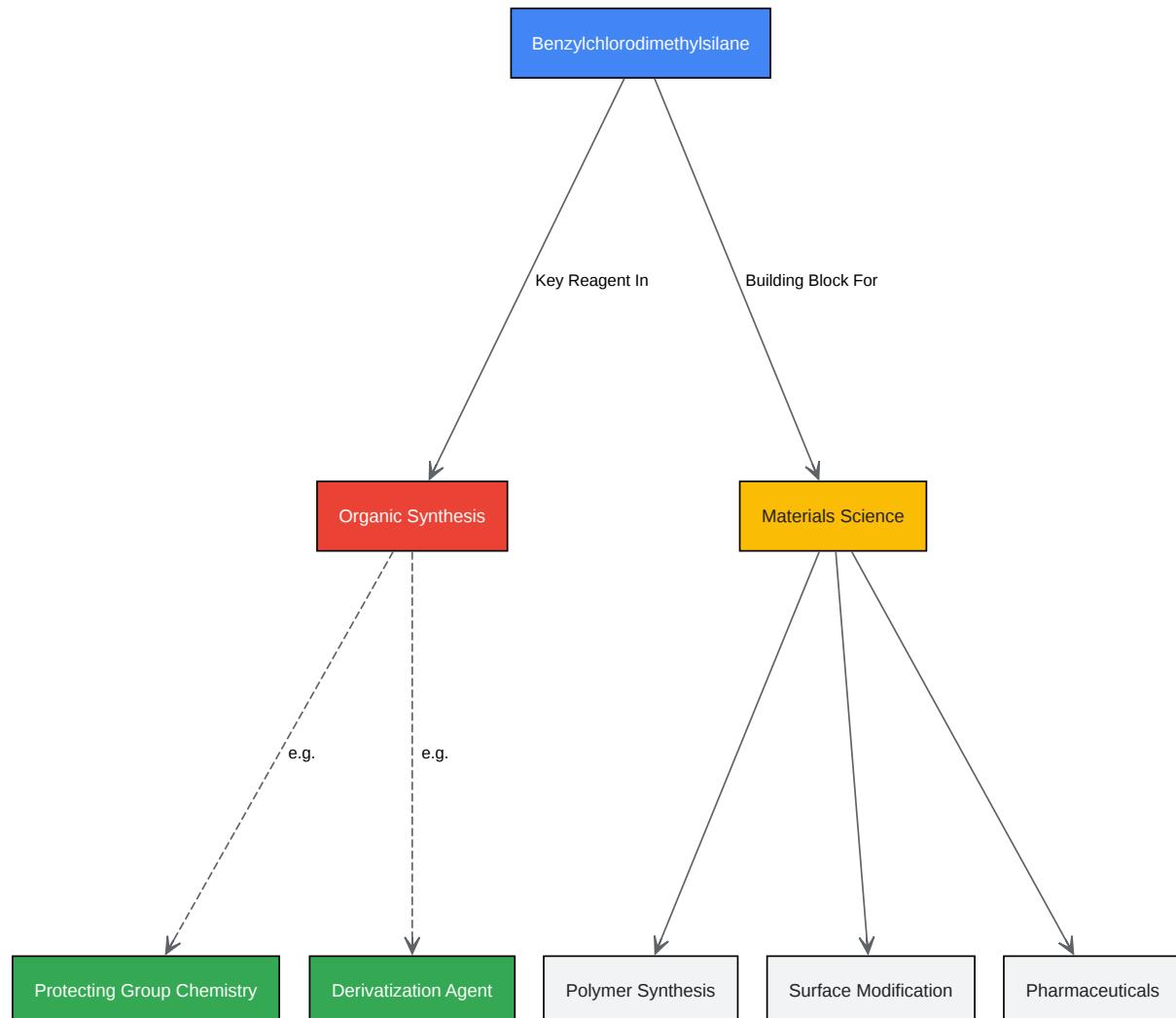
Property	Value
Molecular Formula	C ₉ H ₁₃ ClSi ^{[1][2]}
Linear Formula	C ₆ H ₅ CH ₂ Si(CH ₃) ₂ Cl ^[3]
Molecular Weight	184.74 g/mol ^{[1][2]}
Density	1.018 g/mL at 25 °C ^{[1][2][3]}
Boiling Point	101-103 °C at 18 mmHg ^{[1][2][3][4]}
Refractive Index	n _{20/D} 1.511 ^{[2][3]}
CAS Number	1833-31-4 ^{[1][2]}

Applications in Research and Development

Benzylchlorodimethylsilane serves as a crucial building block in organic and materials science. Its reactivity makes it a valuable reagent in a multitude of applications.[2][5]

Key Application Areas:

- **Organic Synthesis:** It is widely utilized in organic synthesis, particularly for preparing silicon-containing compounds.[1] The compound is a versatile reagent for introducing the benzyldimethylsilyl group.
- **Surface Modification:** It is employed to modify the surfaces of various materials, which can improve adhesion properties.[2] This is particularly relevant in industries like electronics and automotive where strong bonding is critical.[2]
- **Polymer Chemistry:** This compound is a key reagent in producing silane-modified polymers, which are used in coatings and adhesives to enhance durability and chemical resistance.[2] Its reactivity allows for the formation of siloxane networks, which are crucial for developing high-performance polymers and composites.[2]
- **Nanotechnology:** It plays a role in the functionalization of nanoparticles, enhancing their stability and compatibility in different environments.[2]
- **Pharmaceuticals and Agrochemicals:** **Benzylchlorodimethylsilane** is important in the fields of pharmaceuticals and agrochemicals.[1]



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Caption: Logical relationship of **Benzylchlorodimethylsilane**'s core applications.

Experimental Protocols

The following outlines a general experimental protocol for the utilization of **Benzylchlorodimethylsilane** in the silylation of an alcohol, a common application in organic synthesis.

Objective: To protect a hydroxyl group as a benzyldimethylsilyl ether.

Materials:

- **Benzylchlorodimethylsilane**
- The alcohol to be protected
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- A non-nucleophilic base (e.g., Triethylamine, Imidazole)
- Inert atmosphere (e.g., Nitrogen, Argon)
- Standard laboratory glassware for anhydrous reactions

Procedure:

- Preparation: Under an inert atmosphere, dissolve the alcohol in the anhydrous solvent in a flame-dried flask.
- Addition of Base: Add a slight excess (1.1-1.5 equivalents) of the base to the solution. This will act as a scavenger for the HCl generated during the reaction.
- Addition of Silylating Agent: Slowly add a slight excess (1.1-1.2 equivalents) of **Benzylchlorodimethylsilane** to the stirred solution at a controlled temperature (often 0 °C to room temperature).
- Reaction Monitoring: Monitor the progress of the reaction by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up: Once the reaction is complete, quench the reaction mixture, typically with a saturated aqueous solution of sodium bicarbonate.

- Extraction: Extract the product into an appropriate organic solvent.
- Purification: Wash the combined organic layers with brine, dry over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), filter, and concentrate the solvent under reduced pressure. The crude product can then be purified by column chromatography or distillation.

This protocol serves as a general guideline and may require optimization based on the specific substrate and reaction scale.

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